

Quizalofop-P sorption and mobility in soil

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Compound Focus: Quizalofop-P

CAS No.: 100646-51-3

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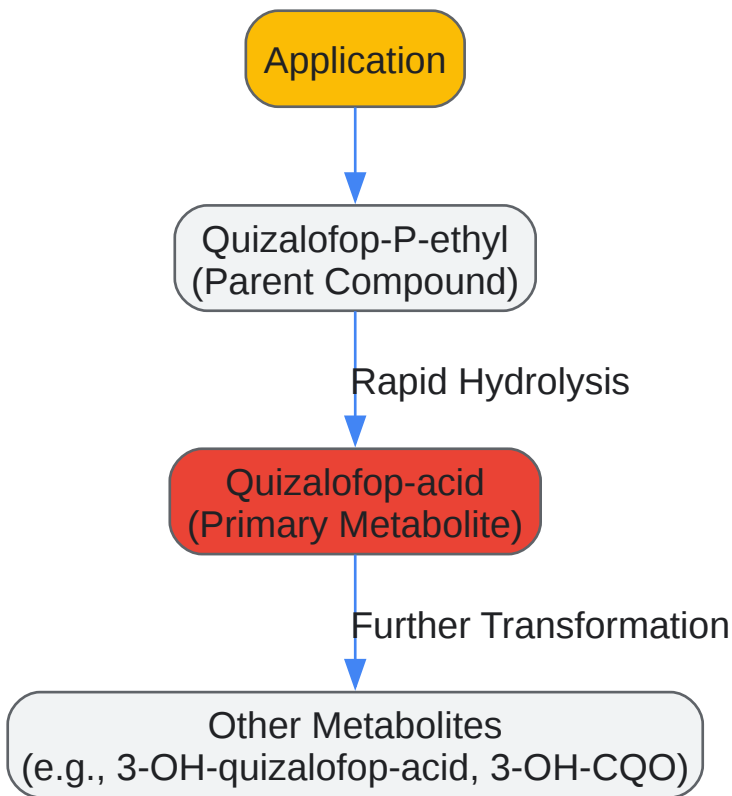
Sorption and Mobility Parameters

Parameter	Value / Characteristic	Conditions / Notes	Source
Koc (Sorption Coefficient)	510	Moderately to strongly sorbed; indicates low mobility in typical agricultural topsoils.	[1]
Soil Half-Life (DT50)	~60 days	"Moderately persistent" in soil.	[1]
Mobility Classification	"Very low soil mobility" / "Weak migration ability" (for related propaquizafop)	Not expected to leach significantly in most agricultural soils.	[1] [2]
Water Solubility	0.61 mg/L @ 20°C, pH 7	Low solubility contributes to low leaching potential.	[3]

Degradation Pathway & Metabolites

Quizalofop-P-ethyl does not persist long in its original form. It rapidly hydrolyzes to its major metabolite, quizalofop-acid, which is also herbicidally active. This primary metabolite can be further broken down into other compounds.

The following diagram illustrates the major degradation pathway of **quizalofop-P-ethyl** in the environment:



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*The primary degradation pathway of **quizalofop-P-ethyl** in soil.*

Key Studies on Environmental Fate

- **Field Dissipation in Sunflower Cultivation:** A study found the soil dissipation of **quizalofop-P-ethyl** to be very fast, with a half-life of only **0.55 to 0.68 days**. The herbicide was not detected below the 10-cm soil layer, confirming its low mobility in that specific silty clay soil. Runoff losses were minimal [4].
- **Risk in Low-Organic Carbon Soils:** A critical study compared its behavior in railway track soils (with low organic carbon) to agricultural soils. Degradation was slower, and mobility was higher in the railway soils. The study predicted the **highest leaching potential for quizalofop-acid**, the primary metabolite [5].
- **Behavior of Related Compound (Propaquizafop):** Research on the related herbicide propaquizafop, which degrades to **quizalofop-P**, classified it as a pesticide with **weak migration ability**. It was not found in leachates and remained in the top 0-5 cm of soil [2].

Analytical Methods for Study

The cited research uses sophisticated techniques to study quizalofop and its metabolites.

- **Extraction:** Common methods include **solid-liquid extraction** [6] and the European version of **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, Safe) using solvents like acetone or acetonitrile [6].
- **Analysis:** **Liquid chromatography coupled to tandem mass spectrometry (LC-MS/MS)** is the most common technique due to its high sensitivity and selectivity [4] [6]. **Liquid chromatography coupled to high-resolution mass spectrometry (LC-HRMS, e.g., Orbitrap)** is also used, allowing for target, post-run target, and non-target analysis, which is ideal for identifying unknown metabolites [6] [7].

Key Takeaways for Researchers

- **Agricultural Topsoils:** **Quizalofop-P-ethyl** itself has low leaching potential in typical agricultural topsoils due to its strong sorption and rapid dissipation.
- **Critical Metabolite:** The environmental risk assessment must prioritize **quizalofop-acid**, which is more mobile and persistent than the parent compound.
- **Worst-Case Scenarios:** The leaching potential significantly increases in scenarios with **low soil organic carbon content**, such as railway ballast, construction sands, or sub-soils.

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